Technical Guide: Physical Properties & Solubility of 4-(Chloromethoxy)-3-methoxybenzonitrile[1]

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Compound of Interest

Compound Name:	*4-(Chloromethoxy)-3-methoxybenzonitrile*
Cat. No.:	*B13169686*

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Part 1: Chemical Identity & Structural Characterization[1]

4-(Chloromethoxy)-3-methoxybenzonitrile is a transient, electrophilic alkylating agent.[1] It is rarely isolated as a stable commercial solid due to its high susceptibility to hydrolysis.[1] It typically serves as an in situ generated intermediate for introducing protecting groups or as a precursor to difluoromethoxy moieties (e.g., in Roflumilast analogs).

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Property	Specification
IUPAC Name	4-(Chloromethoxy)-3-methoxybenzonitrile
Common Name	Vanillonitrile chloromethyl ether
CAS Number	Not Assigned / Transient Intermediate (See Note 1)
Molecular Formula	$C_9H_8ClNO_2$
Molecular Weight	197.62 g/mol
SMILES	COc1cc(C#N)ccc1OCCl
Functional Groups	Nitrile (-CN), Methoxy (-OCH_3), -Chloroether (-OCH_2Cl)
Precursor	4-Hydroxy-3-methoxybenzonitrile (Vanillonitrile, CAS 4421-08-3)

> *Note 1: Due to high reactivity, this compound does not have a persistent CAS registry entry in standard commercial catalogs. It is defined by its synthesis from Vanillonitrile.[1]*

Part 2: Physical Properties (Predicted & Observed)

As an

-chloroether, the physical state and stability are governed by the hyperconjugative weakening of the C-Cl bond.[1]

Physical State & Appearance[1][3][4][5][6][7]

- Theoretical State: Low-melting solid or viscous oil at room temperature.[1]

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- Observation: Typically observed as a colorless to pale yellow oil upon generation in anhydrous solvents (e.g., Toluene, DCM).
- Odor: Pungent, acrid odor typical of acid chlorides and formaldehyde (decomposition products).

Thermal Properties[1]

- Melting Point: Predicted < 50°C (Lower than the parent Vanillonitrile MP of 85–87°C due to disruption of hydrogen bonding).
- Boiling Point: Not applicable (Decomposes/Polymerizes upon heating). Do not attempt distillation.
- Density: Estimated ~1.25 ± 0.05 g/cm³.[1]

Stability Profile

- Hydrolytic Instability: Extremely high.[1] Reacts instantly with atmospheric moisture to release Formaldehyde (HCHO), Hydrochloric Acid (HCl), and Vanillonitrile.
- Thermal Instability: Prone to disproportionation into bis(aryl)formals upon prolonged storage, even under inert atmosphere.

Part 3: Solubility & Solvent Compatibility[1]

The solubility of **4-(Chloromethoxy)-3-methoxybenzonitrile** is dictated by its reactivity.[1] It behaves as a "pseudo-solution" in reactive solvents and a true solution only in inert, anhydrous media.

Solubility Compatibility Table

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Solvent Class	Solvent	Compatibility	Status	Mechanism / Notes
Chlorinated	Dichloromethane (DCM)	Excellent	Recommended	Inert carrier; ideal for in situ generation.[1]
Aromatic	Toluene / Benzene	Good	Recommended	Good solubility; supports azeotropic drying of precursors.[1]
Ethers	THF / 1,4-Dioxane	Moderate	Conditional	Must be anhydrous.[1] Lewis basicity of ether oxygen may stabilize the cation slightly.[1]
Protic	Water / Alcohols	Incompatible	DANGER	Rapid hydrolysis (Violent). Generates HCl gas and formaldehyde.[1]
Polar Aprotic	DMF / DMSO	Poor	Avoid	Can induce polymerization or unwanted nucleophilic attack (e.g., O-formylation).[1]
Alkanes	Hexane / Heptane	Low	Precipitation	Likely insoluble; useful for precipitating the compound if solid isolation is attempted (not recommended).

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Part 4: Experimental Protocols & Synthesis

Protocol A: In Situ Generation (Standard Workflow)

Objective: Generate **4-(Chloromethoxy)-3-methoxybenzonitrile** for immediate consumption (e.g., alkylation of an amine or phenol).

Reagents:

- 4-Hydroxy-3-methoxybenzonitrile (Vanillonitrile) [1.0 eq][1]
- Paraformaldehyde [1.2 eq]
- Calcium Chloride ($CaCl_2$) or Zinc Chloride ($ZnCl_2$) [Catalytic]
- Anhydrous DCM or Toluene [Solvent]
- HCl Gas (Anhydrous)

Methodology:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, HCl gas inlet, and a drying tube ($CaCl_2$). Purge with Argon.
- Dissolution: Suspend Vanillonitrile (1.0 eq) and Paraformaldehyde (1.2 eq) in anhydrous DCM (10 volumes).
- Chloromethylation: Cool the mixture to 0°C. Bubble anhydrous HCl gas slowly through the suspension.
- Reaction: The mixture will clarify as the chloromethyl ether forms.[1] Stir at 0–5°C for 2–3 hours.
- Monitoring:Do not use aqueous TLC. Monitor by taking an aliquot, quenching with Methanol, and analyzing for the methyl acetal derivative (4-(Methoxymethoxy)-3-methoxybenzonitrile) via HPLC/GC.
- Utilization: Use the resulting solution directly for the next step. Do not concentrate to dryness (Explosion/Carcinogen risk).

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Protocol B: Quenching & Disposal

Critical Safety: Unreacted chloromethyl ethers are potent carcinogens (OSHA regulated select carcinogens).

- Quench: Slowly add the reaction mixture to a stirred solution of 50% aqueous Ammonium Hydroxide or Methanolic Ammonia.
- Mechanism: Ammonia converts the chloromethyl ether into the harmless hexamethylenetetramine derivative or simple acetals.[1]
- Verification: Check pH > 10 before disposal.

Part 5: Reaction Mechanism & Pathway Visualization[1]

The following diagram illustrates the formation of the chloromethoxy species and its critical degradation pathways.

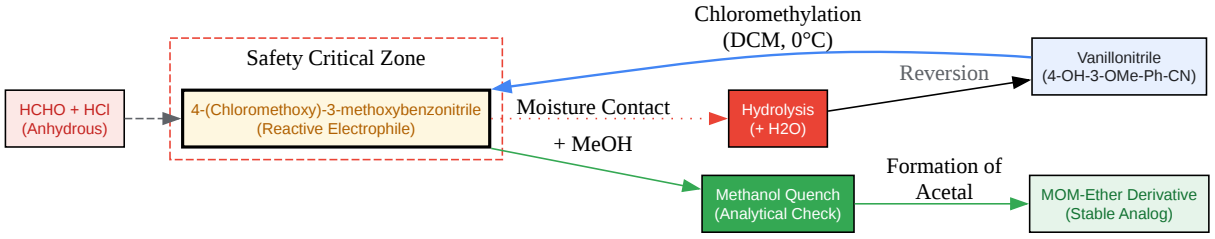

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Figure 1: Synthesis and reactivity pathway of **4-(Chloromethoxy)-3-methoxybenzonitrile**. Note the reversibility upon contact with moisture.

Part 6: Safety & Handling (E-E-A-T)

WARNING: Carcinogenic Potential Chloromethyl ethers (e.g., MOM-Cl, BOM-Cl) are classified as Group 1 Carcinogens by IARC. While specific data for **4-(Chloromethoxy)-3-**

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methoxybenzonitrile is limited, it must be handled with the same rigor as Bis(chloromethyl)ether.[1]

- Engineering Controls: Handle ONLY in a certified chemical fume hood with laminar flow.
- PPE: Double Nitrile gloves (0.11 mm min) or Silver Shield® laminate gloves. Standard lab coat and safety goggles.[1]
- Decontamination: All glassware must be rinsed with a dilute ammonia solution before removal from the hood.[1]
- Storage: If isolation is absolutely necessary, store under Argon at -20°C in a Teflon-sealed vial. Shelf life is < 24 hours.

References

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